

Physical and chemical properties of Acid Blue 62 sodium salt

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Compound of Interest

Compound Name: Acid Blue 62

Cat. No.: B1260234

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An In-depth Technical Guide to Acid Blue 62 Sodium Salt

This technical guide provides a comprehensive overview of the physical and chemical properties of **Acid Blue 62** sodium salt. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on this compound. This document summarizes key quantitative data, outlines experimental protocols for its analysis, and provides visual representations of its metabolic degradation and analytical workflows.

Chemical Identity and Structure

Acid Blue 62 sodium salt is an anthraquinone-based dye. Its chemical identity is well-established, and it is known by various synonyms in industrial and scientific contexts.

Identifier	Value
Chemical Name	Sodium 1-amino-4-(cyclohexylamino)-9,10-dioxoanthracene-2-sulfonate
Synonyms	C.I. Acid Blue 62, C.I. 62045, Alizarine Brilliant Sky Blue R[1][2]
CAS Number	4368-56-3[2]
Molecular Formula	C ₂₀ H ₁₉ N ₂ NaO ₅ S
Molecular Weight	422.43 g/mol
Chemical Structure	Anthraquinone

Physicochemical Properties

The physicochemical properties of **Acid Blue 62** sodium salt are crucial for its application and for understanding its behavior in various matrices.

Property	Value	Reference
Appearance	Blue powder	
Melting Point	>100 °C	
Solubility	Soluble in water and ethanol.	
Log P (Octanol/Water Partition Coefficient)	3.66	
Density	400-600 kg/m ³	

Spectral Properties

The spectral characteristics of **Acid Blue 62** sodium salt are fundamental for its qualitative and quantitative analysis.

Spectral Data	Description
UV-Vis Spectroscopy	In aqueous solutions, Acid Blue 62 exhibits a characteristic absorption spectrum. A study on the removal of Acid Blue 62 showed its UV-Vis spectrum in an aqueous solution.
NMR Spectroscopy	^1H and ^{13}C NMR spectra are consistent with the proposed chemical structure.

Experimental Protocols

Detailed methodologies are essential for the accurate analysis and quality control of **Acid Blue 62** sodium salt.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a standard method for determining the purity of **Acid Blue 62** sodium salt.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A reverse-phase C18 column is commonly used.
- Mobile Phase: A gradient of acetonitrile and water containing an acidic modifier like phosphoric acid or formic acid for Mass Spectrometry compatibility.
- Detection: UV-Vis detector set at the maximum absorbance wavelength of the dye.
- Sample Preparation: A stock solution of **Acid Blue 62** sodium salt is prepared in the mobile phase or a compatible solvent and diluted to an appropriate concentration.
- Analysis: The sample is injected into the HPLC system, and the chromatogram is recorded. The purity is determined by the relative area of the main peak.

UV-Vis Spectrophotometry for Quantification

UV-Vis spectrophotometry can be used for the quantitative determination of **Acid Blue 62** in solution.

- Instrumentation: A calibrated UV-Vis spectrophotometer.
- Procedure:
 - Prepare a series of standard solutions of **Acid Blue 62** sodium salt of known concentrations in a suitable solvent (e.g., water).
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration.
 - Measure the absorbance of the unknown sample solution.
 - Determine the concentration of the unknown sample from the calibration curve.
- Note: The λ_{max} for similar acid blue dyes has been reported around 630-640 nm.

Determination of Solubility

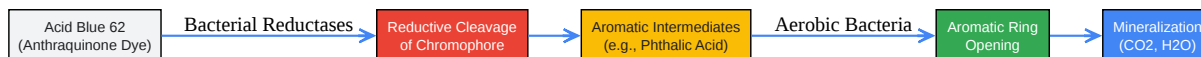
The solubility of **Acid Blue 62** sodium salt can be determined using the shake-flask method.

- Procedure:
 - An excess amount of the solid dye is added to a known volume of the solvent (e.g., water, ethanol) in a flask.
 - The flask is sealed and agitated at a constant temperature until equilibrium is reached.
 - The solution is then filtered to remove the undissolved solid.
 - The concentration of the dye in the filtrate is determined by a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.

Mandatory Visualizations

Metabolic Degradation Pathway

While **Acid Blue 62** is a synthetic dye and does not have a defined signaling pathway in the context of drug development, its metabolic degradation by microorganisms follows a general pattern for anthraquinone dyes. The following diagram illustrates a simplified, logical pathway for its biodegradation.

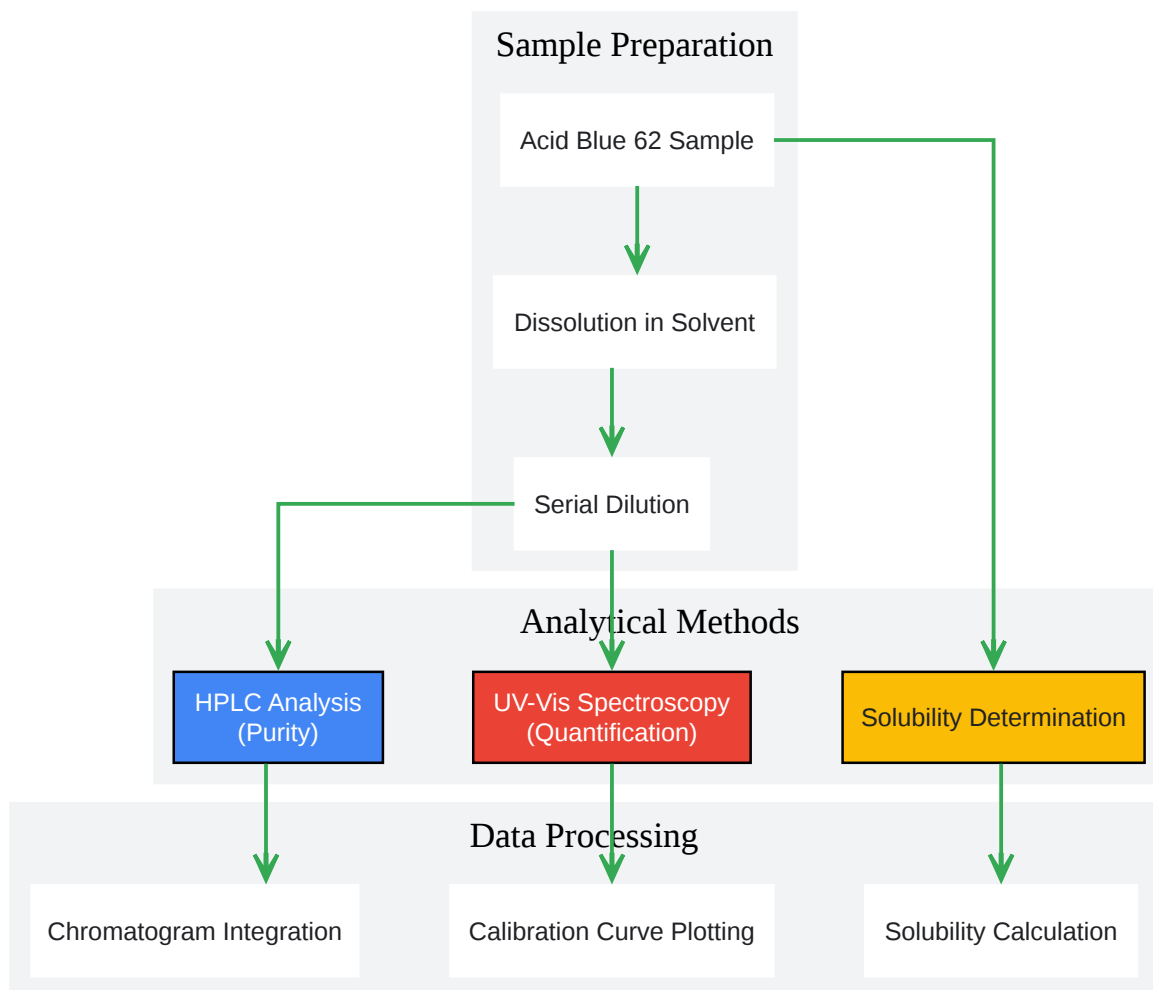


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Caption: Generalized metabolic degradation pathway of an anthraquinone dye like **Acid Blue 62**.

Experimental Workflow for Analysis

The following diagram outlines a typical experimental workflow for the analysis of **Acid Blue 62** sodium salt.



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Caption: A standard experimental workflow for the analysis of **Acid Blue 62** sodium salt.

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- 2. Biodegradation and metabolic pathway of anthraquinone dyes by *Trametes hirsuta* D7 immobilized in light expanded clay aggregate and cytotoxicity assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
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